

# Clinical Trial Data Comparison: Pevonedistat + AZA vs. AZA Monotherapy

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## Compound Focus: Pevonedistat

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The following table summarizes key efficacy and safety outcomes from the Phase 2 **Pevonedistat**-2001 trial for higher-risk MDS (HR-MDS) patients, which is the most robust clinical data available from the search results [1].

Outcome Measure	Pevonedistat + AZA (n=29)	AZA Monotherapy (n=30)	Hazard Ratio (HR) / Notes
Median Overall Survival (OS)	23.9 months	19.1 months	HR 0.802; p=0.334 (for ITT population)
Median Event-Free Survival (EFS)	20.2 months	14.8 months	Event defined as death or progression to AML
Overall Response Rate (ORR)	79.3%	56.7%	
Complete Remission (CR) Rate	51.7%	26.7%	
Median Duration of Response (DoR)	34.6 months	13.1 months	

Outcome Measure	Pevonedistat + AZA (n=29)	AZA Monotherapy (n=30)	Hazard Ratio (HR) / Notes
RBC Transfusion Independence*	69.2%	50.0%	*In patients transfusion-dependent at baseline
<b>Common ≥Grade 3 Adverse Events (AEs)</b>			
- Neutropenia	33%	27%	
- Febrile Neutropenia	26%	29%	
- Anemia	19%	27%	
- Thrombocytopenia	19%	23%	
<b>Treatment-Related Mortality</b>	9%	16%	

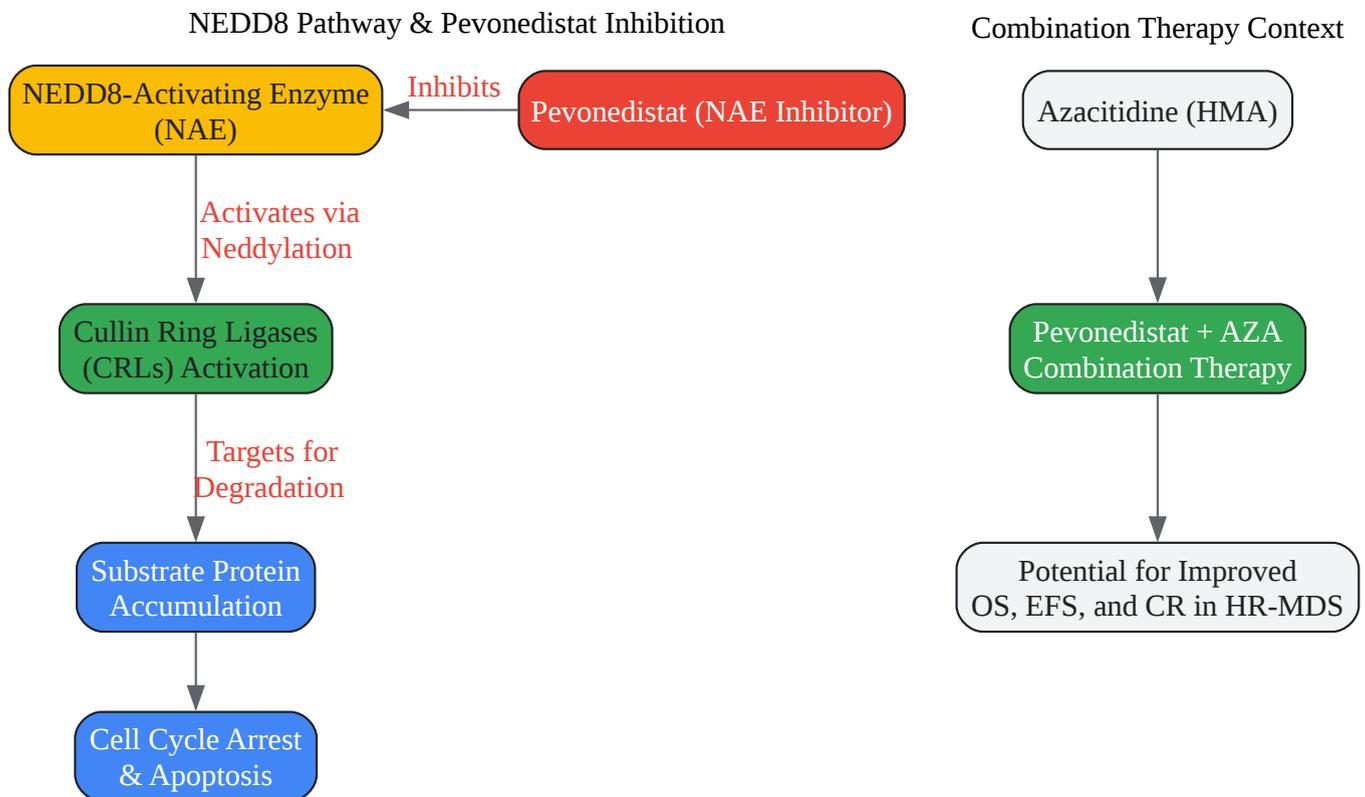
## Experimental Protocol and Context

For researchers, the key methodological details of the cited trial and the drug's mechanism are as follows:

- **Clinical Trial Design (Pevonedistat-2001, NCT02610777):** This was a global, randomized, controlled, open-label, multicenter Phase 2 study [1]. It enrolled patients with higher-risk MDS (HR-MDS), chronic myelomonocytic leukemia (CMML), or low-blast acute myeloid leukemia (LB-AML) who were ineligible for transplant and had not received prior treatment. The primary endpoint was Overall Survival (OS). Approximately 120 participants were randomized to receive either **Pevonedistat (20 mg/m<sup>2</sup> IV on Days 1, 3, 5) plus Azacitidine (75 mg/m<sup>2</sup> IV/SC on Days 1-5, 8-9)** or **Azacitidine alone** on a 28-day cycle [1].
- **Mechanism of Action (MoA): Pevonedistat** is a first-in-class, selective inhibitor of the NEDD8-activating enzyme (NAE) [2]. It disrupts the **neddylation pathway**, a critical process for the degradation of specific proteins via the ubiquitin-proteasome system. This disruption leads to the accumulation of certain proteins that cause cell cycle arrest and apoptosis (programmed cell death) in

cancer cells [1] [2]. Preclinical data suggested that combining **Pevonedistat** with the hypomethylating agent Azacitidine could yield enhanced anti-tumor activity.

The diagram below illustrates this core mechanism and its therapeutic context.



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## Interpretation of Key Findings and Limitations

- **Efficacy Signals:** The Phase 2 data demonstrated promising efficacy signals for the **Pevonedistat+AZA** combination, particularly in the HR-MDS subgroup, with a near-doubling of the Complete Remission rate and a longer duration of response compared to AZA alone [1].

- **Safety Profile:** A key finding was that the combination's safety profile was comparable to that of AZA monotherapy, without a significant increase in myelosuppression, which is a critical consideration in this patient population [1].
- **Limitations and Current Status:** It is crucial for professionals to note that the **primary endpoint of OS for the entire study population was not met** with statistical significance [1]. Furthermore, the data primarily comes from a Phase 2 trial; a Phase 3 trial (PANTHER) has completed enrollment, and its results will be essential for definitive conclusions and potential regulatory approval [1] [2].

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## References

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